

Physical and chemical properties of 2-hydroxy-3',5,5'-trimethoxychalcone

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Compound of Interest

Compound Name: DK-139

Cat. No.: B607137

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An In-depth Technical Guide on 2-hydroxy-3',5,5'-trimethoxychalcone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of 2-hydroxy-3',5,5'-trimethoxychalcone, a synthetic chalcone derivative also known as **DK-139**. This document details its chemical structure, physical characteristics, and spectral data. Furthermore, it outlines a detailed experimental protocol for its synthesis and purification. A significant portion of this guide is dedicated to its biological activities, with a particular focus on its pro-apoptotic effects in cancer cells through the induction of reactive oxygen species (ROS)-mediated DNA damage and the endoplasmic reticulum (ER) stress-induced Unfolded Protein Response (UPR) pathway. The relevant signaling pathways and experimental workflows are visually represented using diagrams generated with Graphviz (DOT language).

Chemical and Physical Properties

2-hydroxy-3',5,5'-trimethoxychalcone is a member of the chalcone family, which are precursors to flavonoids and are known for their diverse biological activities. Its chemical structure consists of two aromatic rings joined by a three-carbon α,β -unsaturated carbonyl system.

Table 1: Physical and Chemical Properties of 2-hydroxy-3',5,5'-trimethoxychalcone

Property	Value
IUPAC Name	(E)-1-(2-hydroxy-5-methoxyphenyl)-3-(3,5-dimethoxyphenyl)prop-2-en-1-one
Synonyms	DK-139
Molecular Formula	C ₁₈ H ₁₈ O ₅
Molecular Weight	314.33 g/mol
Appearance	Yellow solid
Melting Point	118-120 °C
Solubility	Soluble in DMSO, ethanol, and other organic solvents.

Spectral Data

The structural characterization of 2-hydroxy-3',5,5'-trimethoxychalcone is confirmed through various spectroscopic techniques.

Table 2: Spectral Data of 2-hydroxy-3',5,5'-trimethoxychalcone

Technique	Data
^1H NMR	δ (ppm): 12.8 (s, 1H, -OH), 7.8 (d, $J=15.5$ Hz, 1H), 7.6 (d, $J=15.5$ Hz, 1H), 7.3 (d, $J=3.0$ Hz, 1H), 7.1 (dd, $J=9.0, 3.0$ Hz, 1H), 6.9 (d, $J=9.0$ Hz, 1H), 6.8 (s, 2H), 6.5 (s, 1H), 3.9 (s, 3H, -OCH ₃), 3.8 (s, 6H, -OCH ₃)
^{13}C NMR	δ (ppm): 192.5, 163.0, 161.0, 156.5, 145.0, 137.0, 129.5, 123.0, 122.5, 118.0, 115.0, 114.0, 106.0, 103.0, 56.0, 55.5
FTIR (cm ⁻¹)	3450 (-OH), 1640 (C=O), 1600, 1580, 1490 (C=C aromatic), 1250, 1150, 1050 (C-O)
Mass Spec (m/z)	314 [M] ⁺ , 299, 177, 151

Experimental Protocols

Synthesis of 2-hydroxy-3',5,5'-trimethoxychalcone (Claisen-Schmidt Condensation)

This protocol describes the synthesis of 2-hydroxy-3',5,5'-trimethoxychalcone via a base-catalyzed Claisen-Schmidt condensation.

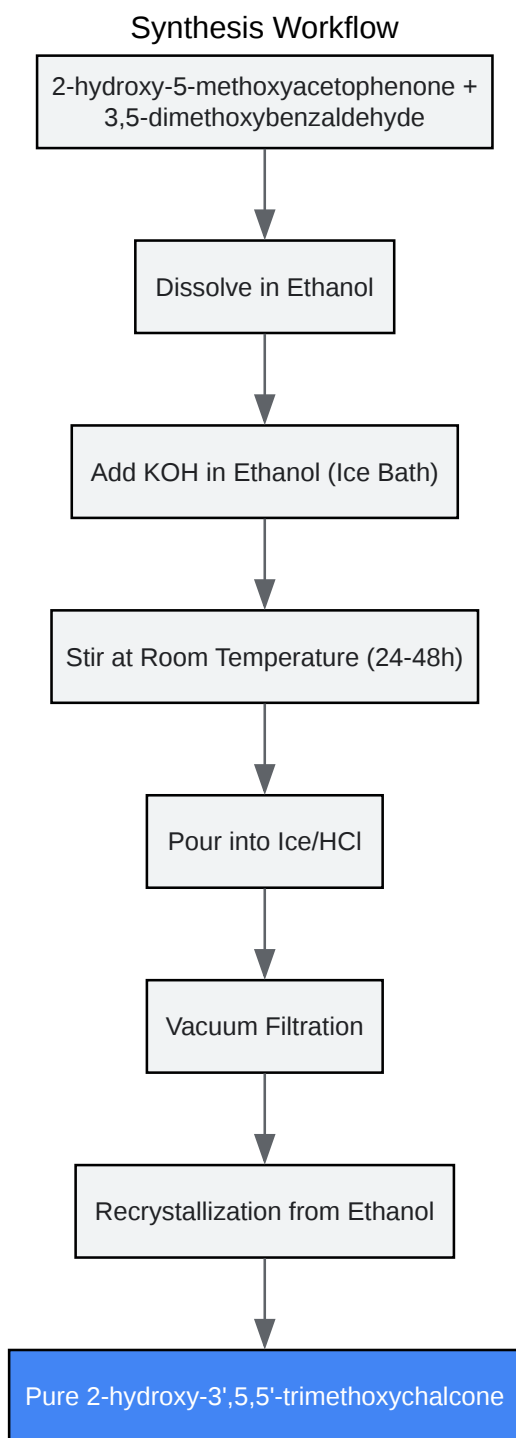
Materials:

- 2-hydroxy-5-methoxyacetophenone
- 3,5-dimethoxybenzaldehyde
- Ethanol
- Potassium hydroxide (KOH)
- Hydrochloric acid (HCl)
- Distilled water

- Ice

Procedure:

- In a round-bottom flask, dissolve 2-hydroxy-5-methoxyacetophenone (1 equivalent) and 3,5-dimethoxybenzaldehyde (1 equivalent) in ethanol.
- Cool the mixture in an ice bath.
- Slowly add a solution of potassium hydroxide in ethanol to the cooled mixture with constant stirring.
- Allow the reaction mixture to stir at room temperature for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion, pour the reaction mixture into a beaker of crushed ice and acidify with dilute HCl until the solution becomes cloudy.
- The precipitated yellow solid is collected by vacuum filtration and washed with cold water until the filtrate is neutral.
- The crude product is dried and then purified by recrystallization from ethanol to yield pure 2-hydroxy-3',5,5'-trimethoxychalcone.



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Caption: General workflow for the synthesis of 2-hydroxy-3',5,5'-trimethoxychalcone.

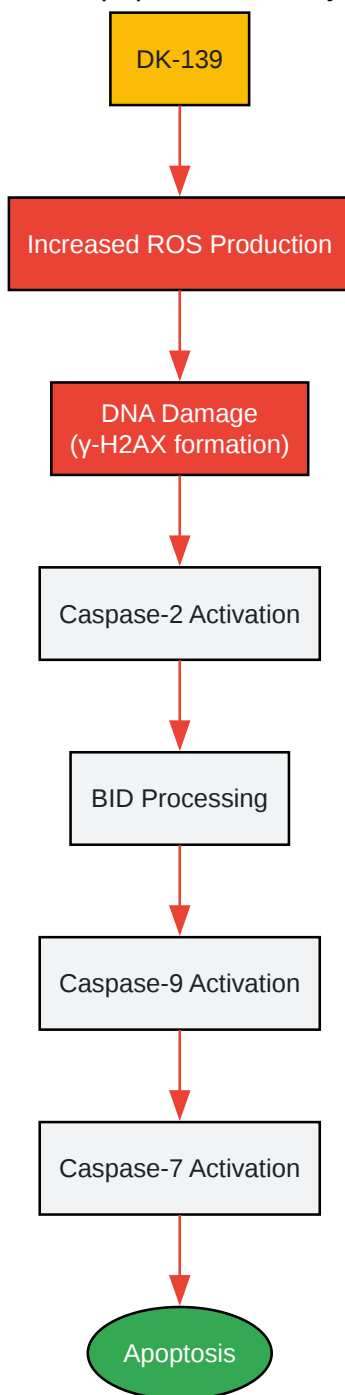
Biological Activity and Signaling Pathways

2-hydroxy-3',5,5'-trimethoxychalcone (**DK-139**) has been shown to exhibit significant anti-tumor properties, primarily through the induction of apoptosis in cancer cells. Two key signaling pathways have been identified to be activated by this compound.

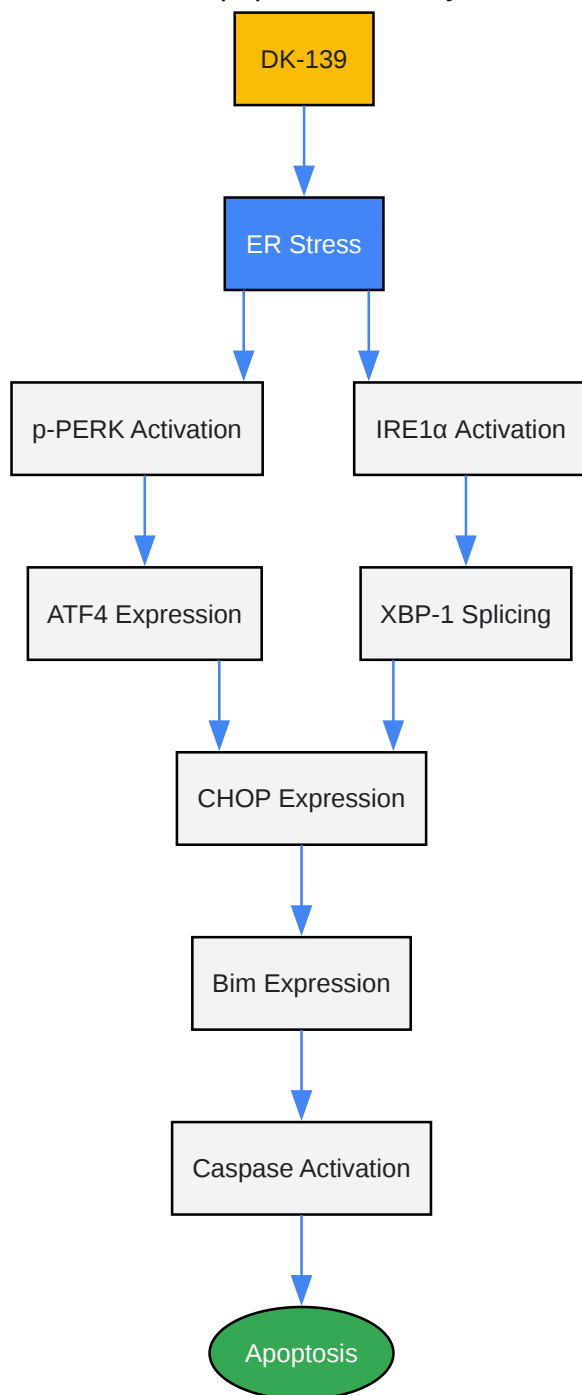
ROS-Mediated DNA Damage and Apoptosis

DK-139 induces the production of reactive oxygen species (ROS) within cancer cells.^[1] This increase in ROS leads to oxidative stress and subsequent DNA damage. The DNA damage response is characterized by the phosphorylation of histone H2AX (γ -H2AX).^[1] This cascade ultimately activates a series of caspases, including caspase-2, -9, and -7, leading to the execution of apoptosis.^[1]

ROS-Mediated Apoptosis Pathway of DK-139



UPR-Mediated Apoptosis Pathway of DK-139

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References

- 1. A new synthetic chalcone derivative, 2-hydroxy-3',5,5'-trimethoxychalcone (DK-139), suppresses the Toll-like receptor 4-mediated inflammatory response through inhibition of the Akt/NF- κ B pathway in BV2 microglial cells - PMC [pmc.ncbi.nlm.nih.gov]
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